

The PI3K/Akt/mTOR Pathway and Its Inhibitors

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Compound Focus: IZORISIB

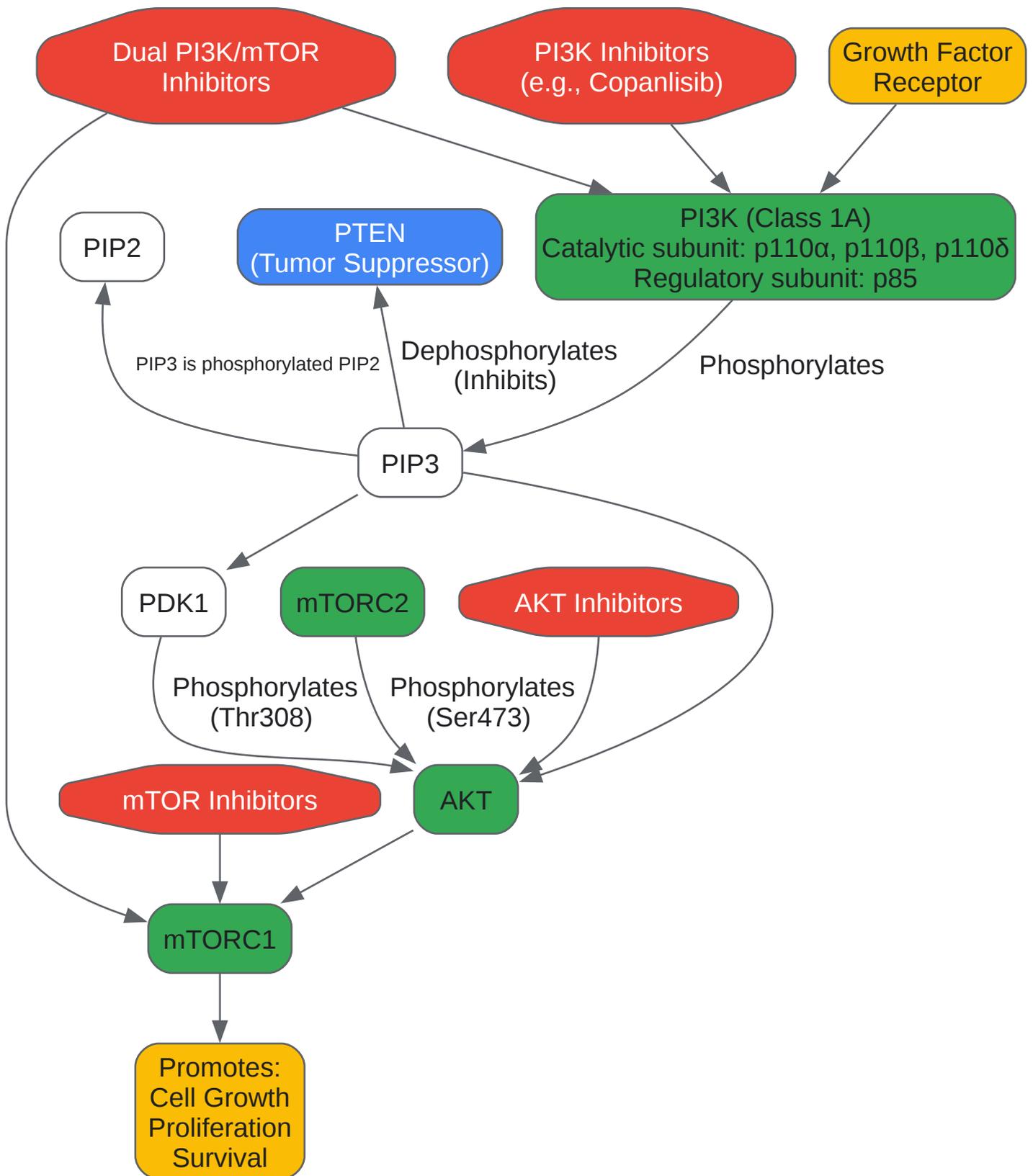
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The phosphatidylinositol-3-kinase (PI3K)/AKT/mammalian target of rapamycin (mTOR) pathway is a crucial signaling cascade frequently hyperactivated in many cancers. It regulates essential cellular functions like growth, proliferation, survival, and metabolism [1] [2]. Inhibiting this pathway is a well-established anti-cancer strategy [1].

The following diagram illustrates the core components of this pathway and the points where different classes of inhibitors act.



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PI3K inhibitors are categorized based on their target specificity [1]:

Inhibitor Class	Target	Examples Mentioned in Literature
Pan-PI3K Inhibitors	All four Class I PI3K isoforms (α , β , δ , γ)	Copanlisib, Buparlisib, Pilaralisib, Pictilisib [1]
Isoform-Specific Inhibitors	A single PI3K isoform	Various drugs in development [1]
Dual PI3K/mTOR Inhibitors	PI3K and mTOR complexes	LY3023414 [1]

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References

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2. PI3K/Akt/mTOR Signaling Pathway in Blood Malignancies ... [pmc.ncbi.nlm.nih.gov]

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